

# 5-(2-Chloroethyl)-6-chlorooxindole proper disposal procedures

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## Compound of Interest

Compound Name: 5-(2-Chloroethyl)-6-chlorooxindole

Cat. No.: B019368

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Proper disposal of **5-(2-Chloroethyl)-6-chlorooxindole** is critical for ensuring laboratory safety and environmental protection. This compound is classified as an environmentally hazardous substance and is very toxic to aquatic life with long-lasting effects.[1] Therefore, it must be managed as hazardous chemical waste and must not be disposed of down the drain or in regular trash.

## Hazard and Regulatory Information

The following table summarizes key quantitative data for **5-(2-Chloroethyl)-6-chlorooxindole**, essential for its safe handling and disposal.

Parameter	Value	Source
Chemical Name	6-Chloro-5-(2-chloroethyl)oxindole	[1]
CAS Number	118289-55-7	[1]
UN Number	UN3077	
Hazard Class	9: Miscellaneous dangerous goods	[1]
Packing Group	III	
Primary Hazard	Very toxic to aquatic life with long-lasting effects	[1]
Recommended Disposal	Incineration by a licensed chemical destruction plant	[1][2]

## Detailed Disposal Protocol

Adherence to the following step-by-step procedure is mandatory for the disposal of **5-(2-Chloroethyl)-6-chlorooxindole** and materials contaminated with it.

### 1. Personal Protective Equipment (PPE)

- Before handling the chemical waste, ensure you are wearing appropriate PPE.
- Required PPE includes:
  - Hand Protection: Protective gloves.[1]
  - Eye Protection: Safety glasses or tight-sealing goggles. A face shield may be required depending on the situation.[1]
  - Respiratory Protection: A dust respirator should be used, especially when handling the solid form, to prevent the dispersion of dust.[1]
  - Body Protection: A lab coat or protective clothing is necessary.[1]

## 2. Waste Segregation and Collection

- Collect waste containing **5-(2-Chloroethyl)-6-chlorooxindole** separately from other waste streams.<sup>[2]</sup>
- Crucially, segregate this halogenated organic waste from non-halogenated solvents.<sup>[2][3]</sup> This is a critical step for proper treatment and can reduce disposal costs.<sup>[2]</sup>
- Contaminated materials, such as gloves, weighing papers, and pipette tips, must be treated as hazardous waste and collected in the same container.<sup>[4]</sup>

## 3. Containerization

- Select a suitable, leak-proof, and chemically compatible container for the waste.<sup>[5]</sup> The original container is often a good choice.
- Ensure the container is in good condition and can be securely closed.<sup>[5]</sup>
- Do not overfill the container; leave adequate headspace (at least 10%) to allow for expansion.<sup>[3]</sup>
- Keep the container tightly closed at all times, except when adding waste.<sup>[5][6]</sup>

## 4. Labeling

- Label the waste container clearly from the moment accumulation begins.<sup>[6]</sup>
- The label must include:
  - The words "HAZARDOUS WASTE".<sup>[5]</sup>
  - The full chemical name: "**5-(2-Chloroethyl)-6-chlorooxindole**".
  - The approximate concentration and composition of the waste.<sup>[5]</sup>
  - The date when the waste was first added to the container.

## 5. Storage

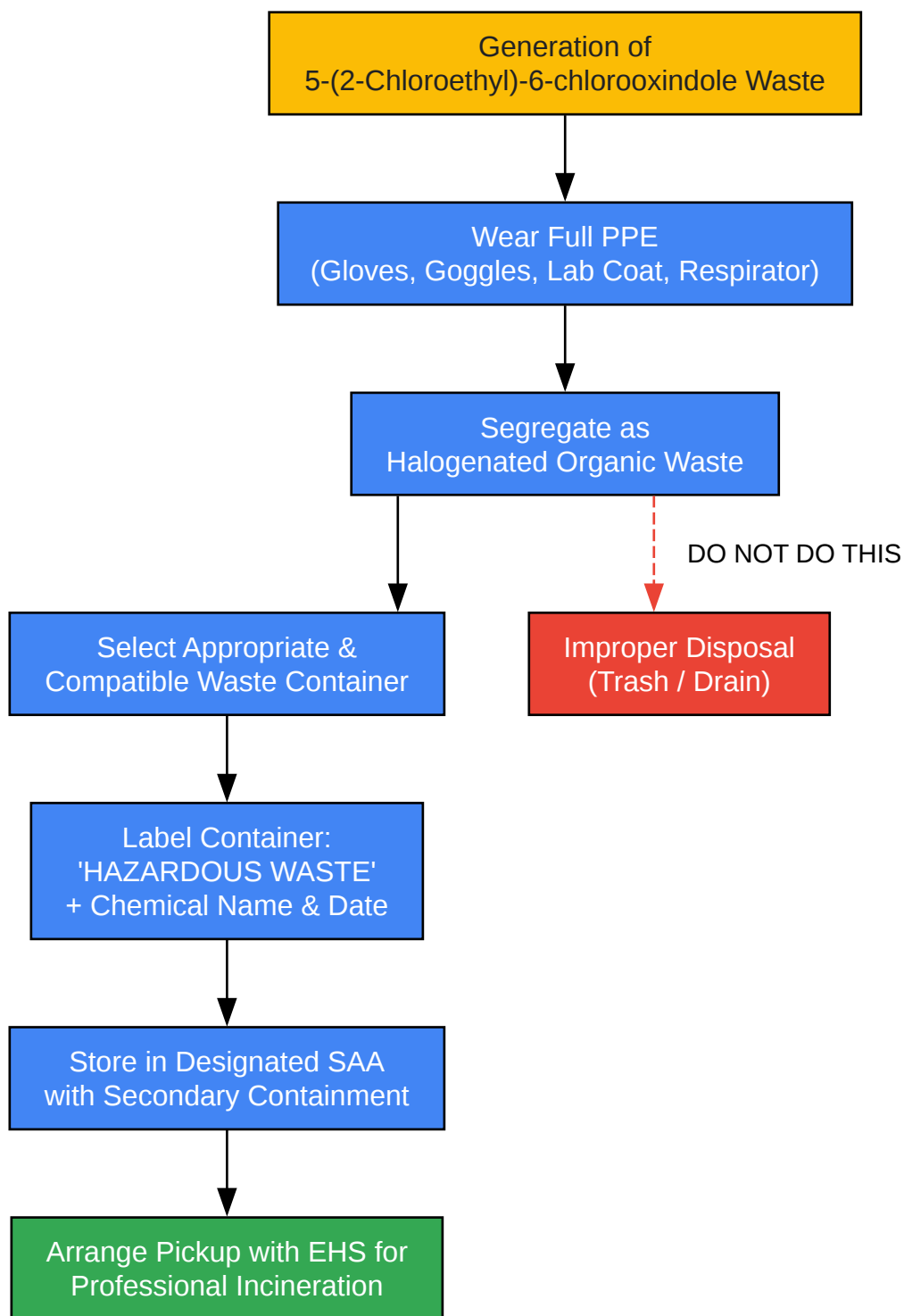
- Store the waste container in a designated and secure Satellite Accumulation Area (SAA) within the laboratory.
- The safety data sheet suggests storing the pure chemical in a refrigerator.[1] While waste may not require refrigeration, it should be stored away from incompatible materials like strong oxidizing agents.[1]
- Ensure secondary containment is used to capture any potential leaks.[6]

## 6. Professional Disposal

- Under no circumstances should this chemical be neutralized in the lab or disposed of in regular trash or down the sanitary sewer.[2]
- The designated method for disposal is through a licensed and approved hazardous waste management company.[1]
- The recommended treatment is to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber system to neutralize harmful gases.[1] This high-temperature decomposition is the standard for chlorinated organic residues.[7]
- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for your hazardous waste container.[2]

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **5-(2-Chloroethyl)-6-chlorooxindole**.



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Caption: Disposal workflow for **5-(2-Chloroethyl)-6-chlorooxindole**.

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